

"Antitubercular agent-36" chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antitubercular agent-36

Cat. No.: B12404530

[Get Quote](#)

Technical Guide on a Key Antitubercular Agent: Isoniazid

Disclaimer: The specific compound "**Antitubercular agent-36**" could not be identified in the available literature. Therefore, this technical guide focuses on Isoniazid (INH), a cornerstone first-line antitubercular agent, to provide an in-depth overview in the requested format.

Isoniazid, or isonicotinyldiazide, is a highly effective and specific bactericidal agent against *Mycobacterium tuberculosis*.^[1] It has been a critical component of tuberculosis treatment regimens for decades.^[2] This guide provides a detailed overview of its chemical structure, properties, mechanism of action, and relevant experimental methodologies for researchers and drug development professionals.

Chemical Structure and Physicochemical Properties

Isoniazid is a simple derivative of isonicotinic acid. Its relatively small size and hydrophilic nature contribute to its excellent bioavailability and distribution into various body compartments, including the cerebrospinal fluid.^[3]

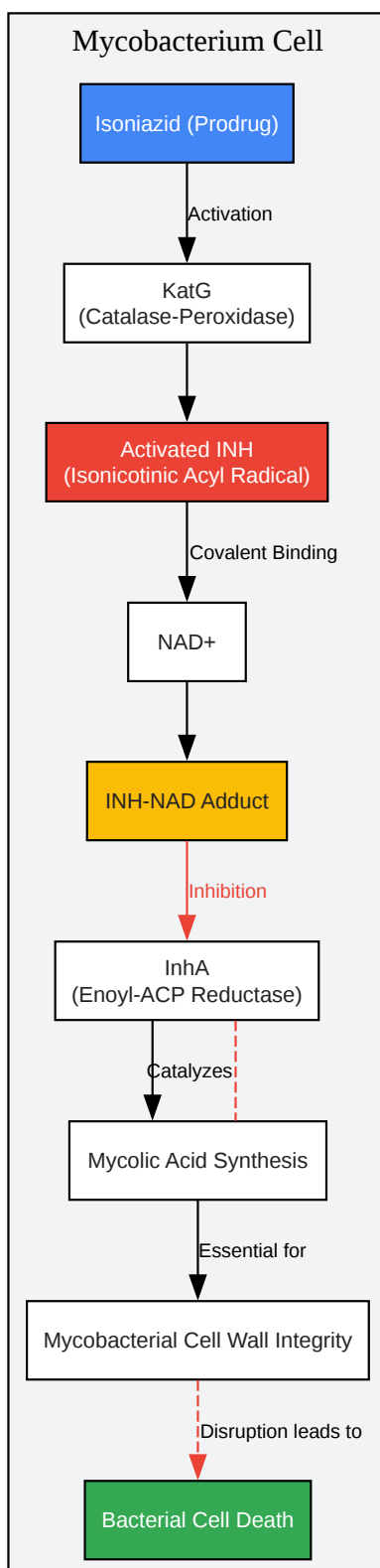
Table 1: Physicochemical Properties of Isoniazid

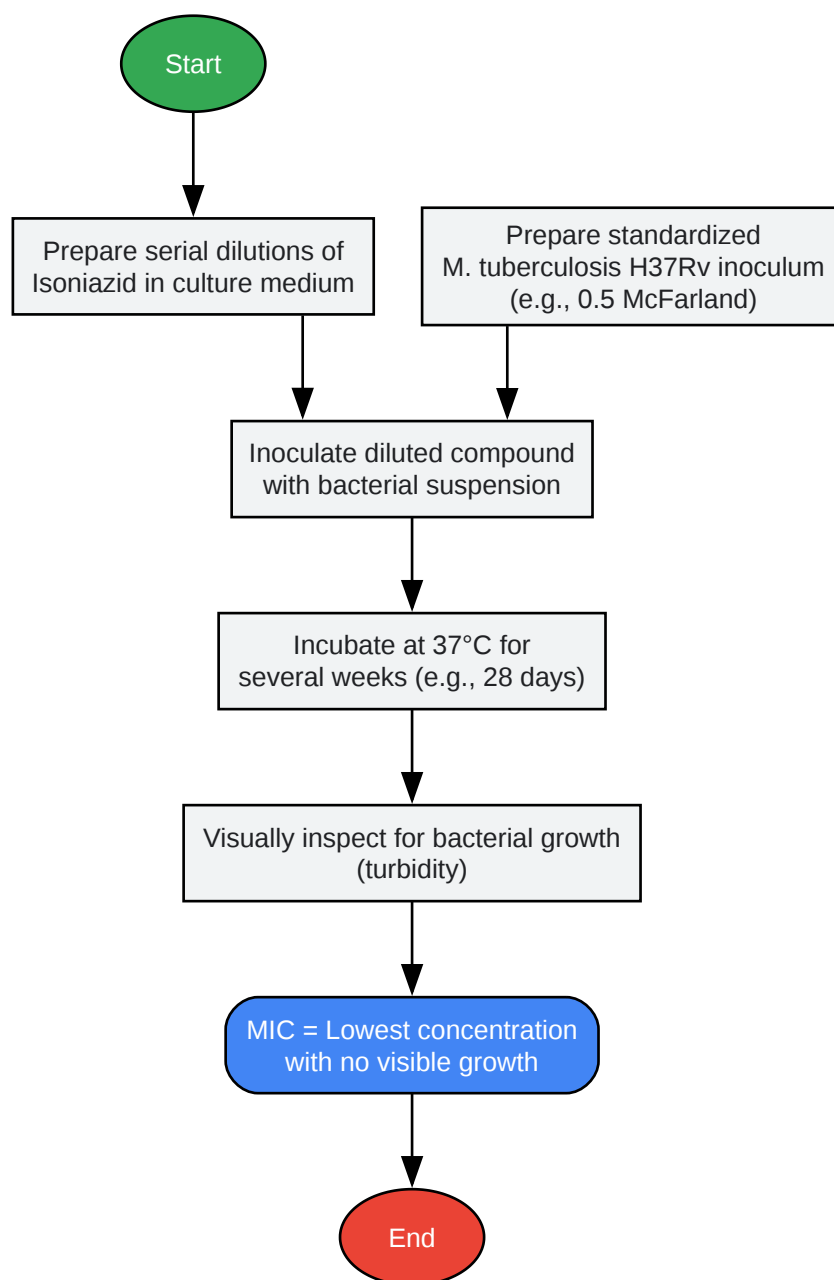
Property	Value	Reference
Molecular Formula	C ₆ H ₇ N ₃ O	[2]
Molecular Weight	137.14 g/mol	[2]
Appearance	White crystalline powder or colorless crystals	[2]
Solubility	Soluble in water, sparingly soluble in alcohol	[2]
Melting Point	171.4 °C	N/A
pKa	1.8, 3.5, 10.8	N/A

Antitubercular Activity and Mechanism of Action

Isoniazid is a prodrug that requires activation by the mycobacterial catalase-peroxidase enzyme, KatG.[1][4] Once activated, the resulting isonicotinic acyl radical covalently binds with NAD⁺ to form an INH-NAD adduct.[1] This adduct acts as a potent inhibitor of the enoyl-acyl carrier protein reductase, known as InhA.[1][5] The inhibition of InhA blocks the synthesis of mycolic acids, which are essential and unique components of the mycobacterial cell wall.[1][6] [7] This disruption of the cell wall leads to bacterial cell death.[7]

Isoniazid is bactericidal against actively growing *M. tuberculosis* and bacteriostatic against slowly growing organisms.[1] Its high specificity for mycobacteria is due to the unique presence of mycolic acids in their cell walls and the specific KatG enzyme required for its activation.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. go.drugbank.com [go.drugbank.com]
- 2. pharmacy180.com [pharmacy180.com]
- 3. youtube.com [youtube.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Antitubercular Medications - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Advances in Anti-Tubercular Agents: A Comprehensive Review – Biomedical and Pharmacology Journal [biomedpharmajournal.org]
- To cite this document: BenchChem. ["Antitubercular agent-36" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12404530#antitubercular-agent-36-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com